

# Molecular Target and Clinical Trial Context

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** TTP607

Cat. No.: S548314

Get Quote

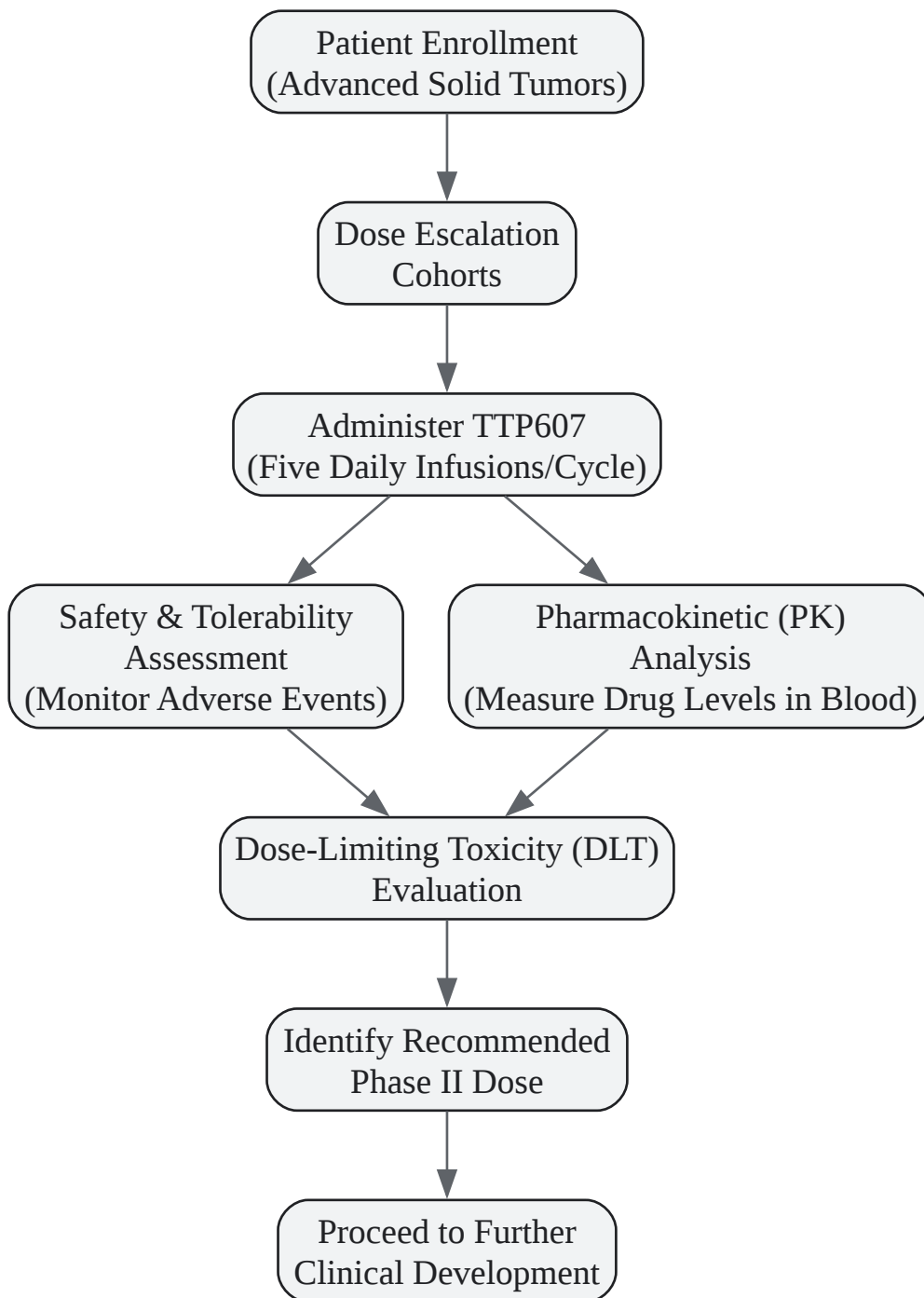
**TTP607** is identified as a compound that binds to the protein **Aurora Kinase C (AURKC)** [1]. AURKC is a serine/threonine protein kinase that plays a critical role in cell division, particularly in processes like cytokinesis and chromosome segregation [1].

A clinical trial titled "**TTP607 in Refractory Solid Malignancies**" provides the primary context for this compound [2]. The available details are summarized in the table below.

Trial Attribute	Details
Phase	Phase I [2]
Study Design	Open-label, single-group assignment, dose escalation [2]
Patient Population	Patients with advanced refractory solid malignancies [2]
Intervention	TTP607 administered in cycles of five daily one- to four-hour infusions [2]
Primary Objectives	Evaluate safety, tolerability, and pharmacokinetics [2]

## Experimental Workflow for a Phase I Trial

While specific laboratory protocols for studying **TTP607** are not available, the general workflow of a Phase I oncology trial follows a structured process to determine the safe dosage and understand how the drug behaves in the body. The diagram below outlines this key pathway.



[Click to download full resolution via product page](#)

## Strategies for Finding More Information

The search results lack the technical depth required for a whitepaper. To conduct a more thorough investigation, you may find the following approaches helpful.

- **Consult Specialized Databases:** Search clinical trial registries like **ClinicalTrials.gov** using the identifier "**TTP607**". Even if the trial is completed, registry entries often contain detailed study protocols and sometimes summary results.
- **Explore Scientific Literature:** Perform a targeted search on platforms like **PubMed** using queries such as "**TTP607** Aurora Kinase" or "**TTP607** clinical trial". This may uncover published research articles or conference abstracts with detailed methodological and results data.
- **Investigate the Target Pathway:** Since **TTP607** is an AURKC binder [1], researching the broader **Aurora kinase** family and their roles in cancer cell division can provide valuable context for understanding the drug's intended mechanism of action.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. AURKC [Human] | GeneGlobe [geneglobe.qiagen.com]
2. in Refractory Solid Malignancies - Wikidata TTP 607 [wikidata.org]

To cite this document: Smolecule. [Molecular Target and Clinical Trial Context]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548314#ttp607-scientific-literature>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)